

CB-1158 solubility and stability for in vitro assays

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Compound of Interest

Compound Name: CB1151

Cat. No.: B2429744

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Technical Support Center: CB-1158 (Numidargistat)

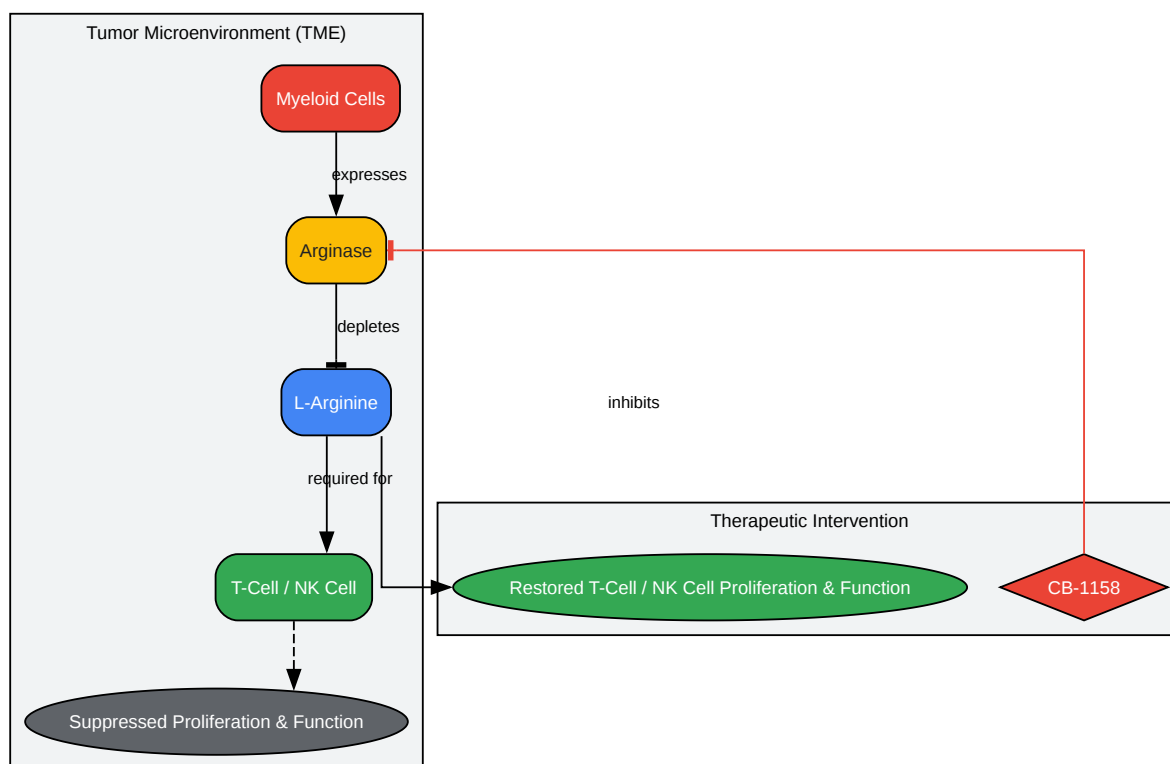
This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, stability, and use of CB-1158 (Numidargistat) in in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is CB-1158 and what is its mechanism of action?

CB-1158, also known as Numidargistat, is a potent and selective inhibitor of arginase-1 (ARG1) and arginase-2 (ARG2).[1][2][3] Arginase is an enzyme that depletes L-arginine, an amino acid essential for the proliferation and activation of T cells and Natural Killer (NK) cells.[4][5][6] By inhibiting arginase within the tumor microenvironment, CB-1158 prevents the depletion of L-arginine, thereby rescuing T cell and NK cell function and promoting an anti-tumor immune response.[4][5][6][7] This mechanism makes CB-1158 a promising immuno-oncology agent.[1][3]

Arginase Inhibition by CB-1158 and Restoration of T-Cell Function



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Caption: Signaling pathway of CB-1158 in the tumor microenvironment.

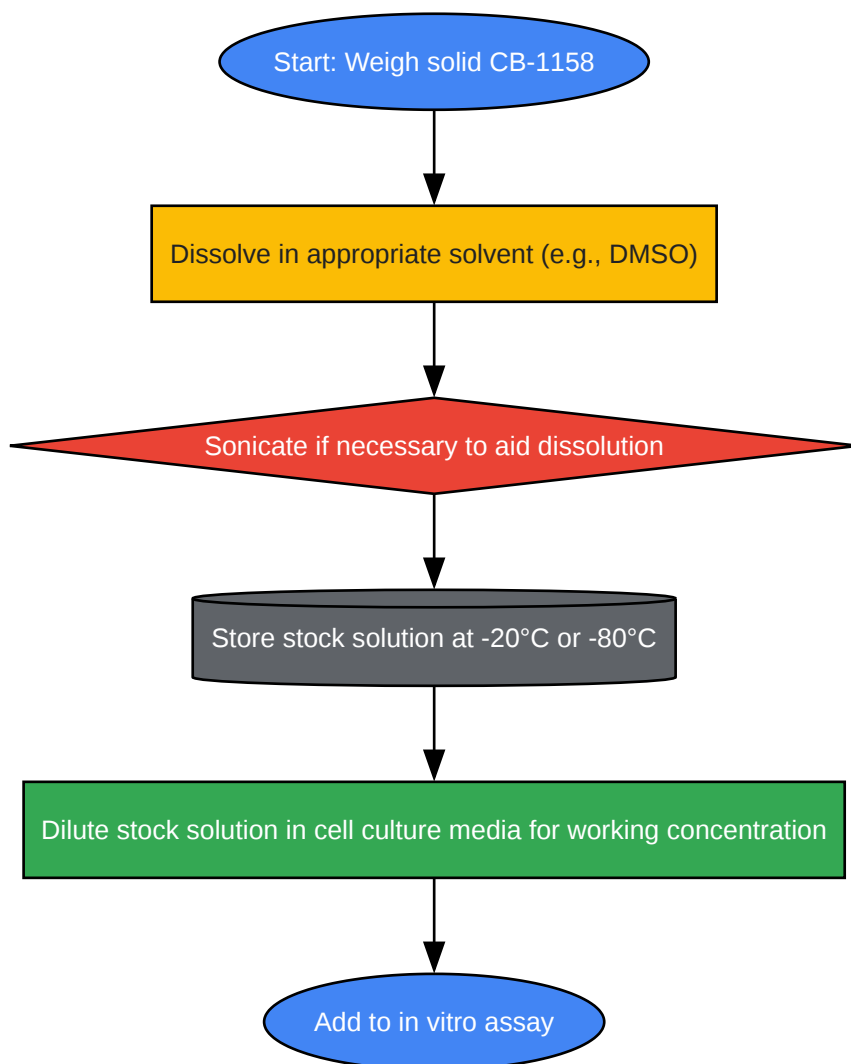
Q2: What are the recommended solvents for dissolving CB-1158?

CB-1158 is soluble in dimethyl sulfoxide (DMSO) and water.[8] For in vitro cell-based assays, it is typically dissolved in DMSO to create a stock solution.[5][9] Some suppliers suggest that sonication may be necessary to aid dissolution.[1][8]

Q3: How should I prepare a stock solution of CB-1158?

For biochemical assays, CB-1158 can be dissolved in 100% DMSO.[5][9] For cell-based assays, it is recommended to dissolve CB-1158 in Milli-Q water.[5][9] One supplier provides a protocol for preparing a 10 mM stock solution in DMSO.[10] Another suggests a maximum solubility of 55 mg/mL in DMSO, which may require ultrasonic assistance.[1]

General Workflow for CB-1158 Stock Solution Preparation and Use



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Caption: Experimental workflow for preparing and using CB-1158.

Troubleshooting Guide

Problem 1: CB-1158 is not fully dissolving.

- Solution: Gentle warming and/or sonication can be used to aid the dissolution of CB-1158, particularly at higher concentrations.[1][8] Ensure you are using a recommended solvent such as DMSO or water.

Problem 2: Inconsistent results in cell-based assays.

- Solution 1 (Stock Solution Stability): Prepare fresh dilutions of CB-1158 from a frozen stock solution for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.
- Solution 2 (Media Components): The composition of your cell culture media can influence the effective concentration of CB-1158. A study using HepG2 and K-562 cells utilized SILAC RPMI-1640 media containing 5% heat-inactivated and dialyzed FBS, antibiotics/anti-mycotic, 10 mM L-arginine, 0.27 mM L-lysine, and 2 mM L-glutamine.[1][3] Ensure your media components are consistent across experiments.
- Solution 3 (Air and Light Sensitivity): CB-1158 is sensitive to air and light, which can lead to oxidation and the formation of impurities. Protect stock solutions and the solid compound from light and store under an inert atmosphere if possible.

Problem 3: Observed cytotoxicity at expected effective concentrations.

- Solution: While CB-1158 is not reported to be directly cytotoxic to murine cancer cell lines, high concentrations of the solvent (e.g., DMSO) can be toxic to cells.[1] Ensure the final concentration of DMSO in your cell culture media is at a non-toxic level (typically below 0.5%). Perform a solvent toxicity control in your experiments.

Quantitative Data Summary

Parameter	Value	Source
IC50 (Human Arginase 1)	86 nM - 98 nM	[1][3][10]
IC50 (Human Arginase 2)	296 nM	[1][3]
IC50 (Native Arginase 1)	116 nM - 178 nM	[1][3]
Solubility in DMSO	10 mM - 55 mg/mL	[1][10]
Solubility in Water	30 mg/mL	[8]

Storage and Stability

Form	Storage Temperature	Duration	Special Conditions	Source
Solid	-20°C	≥ 4 years	Store in the dark, protect from air and light. [2]	[2] [10]
In Solvent (-20°C)	-20°C	1 month	Stored under nitrogen, away from moisture. [1]	[1] [10]
In Solvent (-80°C)	-80°C	6 months	Stored under nitrogen, away from moisture. [1]	[1] [8] [10]

Experimental Protocols

Protocol 1: Preparation of CB-1158 Stock Solution

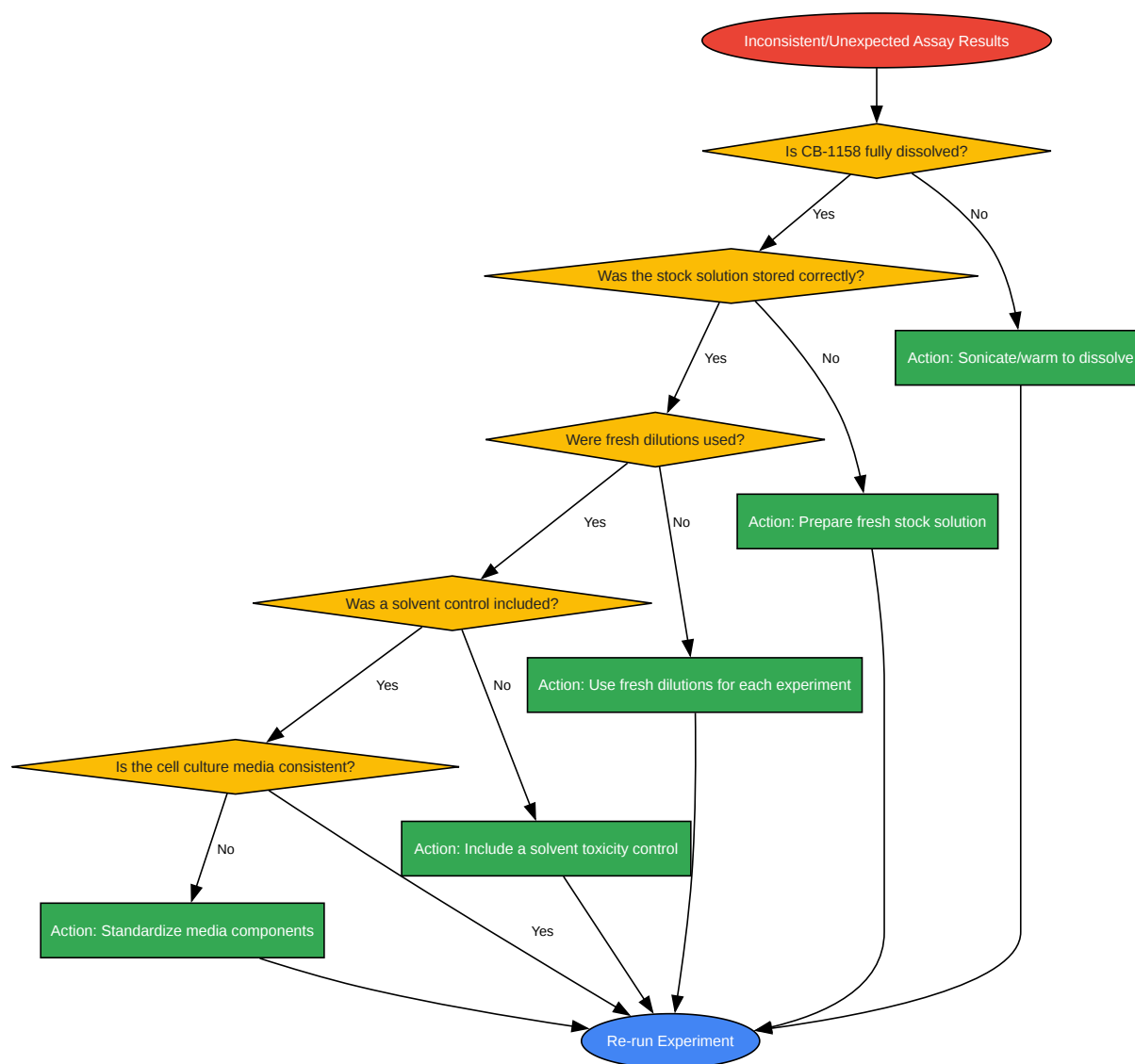
- Aseptically weigh the desired amount of solid CB-1158 powder.
- Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM).
- If necessary, gently warm the solution and/or sonicate in a water bath until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: In Vitro T-Cell Proliferation Assay with Myeloid Cell Co-culture

This protocol is adapted from studies demonstrating the mechanism of action of CB-1158.[\[5\]](#)[\[9\]](#)

- **Isolate Myeloid Cells and T-Cells:** Isolate human granulocytes (a type of myeloid cell) and autologous T-cells from healthy donor peripheral blood.
- **Cell Culture:** Culture the purified granulocytes. These cells will spontaneously release active Arginase 1 into the culture medium.
- **Co-culture Setup:** Co-culture the activated granulocytes with the autologous T-cells.
- **CB-1158 Treatment:** Treat the co-cultures with a dose range of CB-1158 (prepared by diluting the stock solution in the cell culture medium). Include a vehicle control (medium with the same final concentration of DMSO).
- **Proliferation Assay:** After a suitable incubation period (e.g., 48-72 hours), assess T-cell proliferation using a standard method such as CFSE dilution measured by flow cytometry or a BrdU incorporation assay.
- **Data Analysis:** Compare the T-cell proliferation in the CB-1158 treated groups to the vehicle control. A successful experiment will show that CB-1158 restores T-cell proliferation in a dose-dependent manner.^{[5][9]}

Troubleshooting Logic for In Vitro Assays



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Caption: A logical troubleshooting guide for CB-1158 in vitro assays.

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